Synthesis of L-Aspartic Acid-13C4,15N,d3: An Indepth Technical Guide

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Compound of Interest

Compound Name: L-Aspartic acid-13C4,15N,d3

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis of the stable isotope-labeled amino acid, L-Aspartic acid-¹³C₄,¹⁵N,d₃. This isotopologue is a powerful tool in metabolic research, particularly in studies involving metabolic flux analysis, proteomics, and as an internal standard for quantitative mass spectrometry. This document outlines the enzymatic synthesis approach, details the necessary starting materials, provides a step-by-step experimental protocol, and includes methods for purification and analysis.

Overview of the Synthesis Strategy

The most efficient and stereospecific method for the synthesis of L-Aspartic acid is through an enzymatic reaction. This approach utilizes the enzyme L-aspartate ammonia-lyase (aspartase) to catalyze the addition of ammonia to the double bond of fumaric acid, yielding L-Aspartic acid. To produce the desired multi-labeled product, isotopically enriched starting materials are required:

- ¹³C₄-Fumaric acid: All four carbon atoms are the ¹³C isotope.
- ¹⁵N-Ammonia: The nitrogen atom is the ¹⁵N isotope.
- Deuterated solvent (D₂O): To introduce deuterium atoms at the C2 and C3 positions of the aspartic acid backbone through enzymatic exchange.



Quantitative Data

The following table summarizes the key quantitative data for the starting materials and the final product.

Compound	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity
L-Aspartic acid- ¹³ C ₄ , ¹⁵ N,d ₃	¹³ C4H4D3 ¹⁵ NO4	141.09	>98 atom % ¹³ C, >98 atom % ¹⁵ N, >98 atom % D[1]
Fumaric acid-13C4	¹³ C ₄ H ₄ O ₄	120.04	>99 atom % 13C[2]
Ammonia- ¹⁵ N	¹⁵ NH ₃	18.02	>98 atom % ¹⁵ N[3]
Deuterium Oxide	D ₂ O	20.03	>99.8 atom % D

Experimental Protocol: Enzymatic Synthesis

This protocol is adapted from the established method for the enzymatic synthesis of ¹⁵N-L-aspartic acid and has been modified for the production of the multi-labeled isotopologue.

Materials and Reagents

- ¹³C₄-Fumaric acid
- ¹⁵N-Ammonium chloride (¹⁵NH₄Cl)
- Recombinant L-aspartate ammonia-lyase (Aspartase) from E. coli
- Magnesium chloride (MgCl₂)
- Sodium hydroxide (NaOH)
- Deuterium oxide (D₂O)
- Hydrochloric acid (HCl)



Equipment

- · Magnetic stirrer with heating plate
- pH meter
- Reaction vessel (glass)
- Centrifuge
- Filtration apparatus
- Freeze-dryer (lyophilizer)
- NMR spectrometer
- Mass spectrometer

Synthesis Procedure

- Reaction Setup: In a reaction vessel, dissolve 18 mmol of ¹³C₄-Fumaric acid, 18 mmol of ¹⁵N-ammonium chloride, and 11.4 mmol of MgCl₂ in 20 mL of D₂O with stirring at 25°C.
- pH Adjustment: Adjust the pH of the solution to 8.5 with 1N NaOH (prepared in D2O).
- Enzyme Addition: Add 205 units of recombinant aspartase to the reaction mixture. One unit of aspartase is defined as the amount of enzyme that produces 1 μmol of fumarate from L-aspartate per minute at 30°C.
- Reaction Incubation: Maintain the reaction mixture at 30-37°C with continuous stirring. The
 progress of the reaction can be monitored by the decrease in fumarate concentration using
 UV spectrophotometry at 240 nm.
- Reaction Termination: Once the concentration of L-Aspartic acid becomes constant (indicating the reaction has reached equilibrium), terminate the reaction by heating the mixture to 85°C for 15 minutes. This step also serves to denature the enzyme.



• Enzyme Removal: After cooling the reaction mixture, remove the denatured protein by centrifugation or filtration.

Purification of L-Aspartic Acid-13C4,15N,d3

- Crystallization: Adjust the pH of the supernatant to the isoelectric point of aspartic acid (pH
 2.8) using HCl. This will cause the L-Aspartic acid to precipitate out of the solution.
- Incubation: To induce complete crystallization, incubate the mixture at 4°C for at least 2 hours.
- Isolation: Collect the L-Aspartic acid crystals by filtration or centrifugation.
- Washing: Wash the crystals with cold D2O to remove any remaining impurities.
- Drying: Dry the purified L-Aspartic acid-¹³C₄,¹⁵N,d₃ crystals under vacuum or by lyophilization.

Analysis and Characterization

The identity, purity, and isotopic enrichment of the final product should be confirmed using the following analytical techniques:

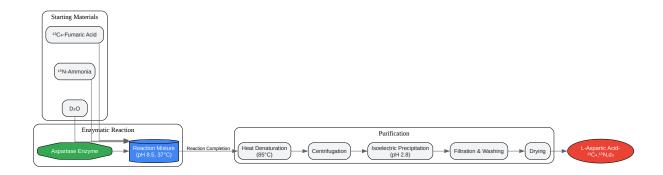
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H, ¹³C, and ¹⁵N NMR will confirm the structure and the positions of the isotopic labels.
- Mass Spectrometry (MS): High-resolution mass spectrometry will determine the exact mass of the molecule, confirming the incorporation of all isotopic labels.

Visualizations

Enzymatic Synthesis Workflow

The following diagram illustrates the workflow for the enzymatic synthesis of L-Aspartic acid-¹³C₄, ¹⁵N, d₃.





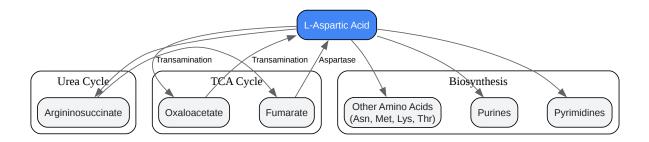
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Caption: Workflow for the enzymatic synthesis of L-Aspartic acid-13C4,15N,d3.

Metabolic Pathways of L-Aspartic Acid

L-Aspartic acid is a key metabolite involved in several crucial biochemical pathways. The following diagram provides a simplified overview of its central role in metabolism.





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